

Application of 2-Bromofuran in Agrochemical Development: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Bromofuran

Cat. No.: B1272941

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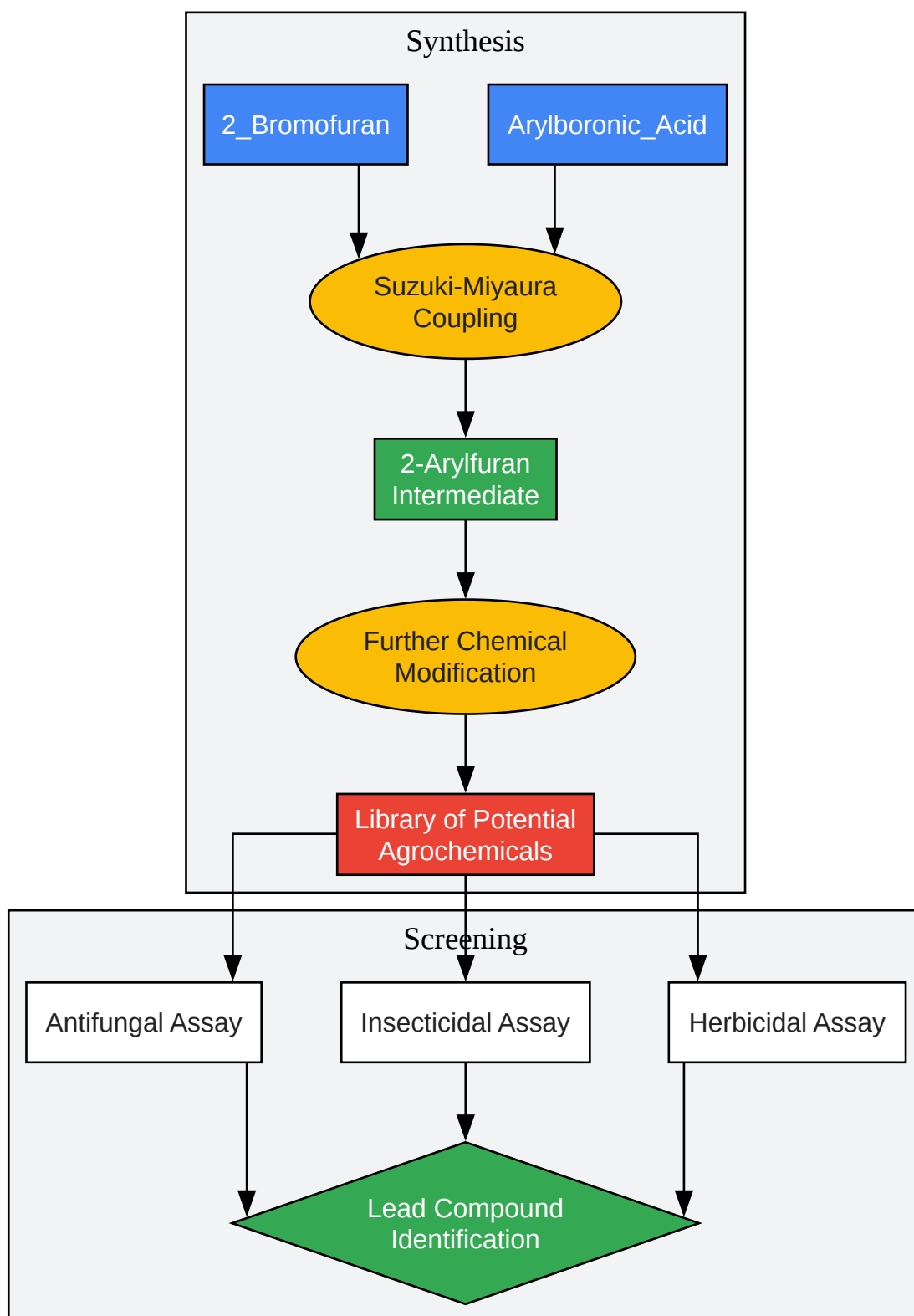
For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromofuran is a versatile heterocyclic building block with significant potential in the development of novel agrochemicals. Its furan core is a recurring motif in a variety of biologically active compounds. The bromine atom at the 2-position provides a reactive handle for a range of synthetic transformations, most notably palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling. This allows for the straightforward introduction of diverse aryl and heteroaryl substituents, enabling the generation of large chemical libraries for screening and optimization of agrochemical properties. This document provides an overview of the application of **2-bromofuran** in the development of antifungal, insecticidal, and herbicidal agents, complete with detailed experimental protocols and quantitative data to guide researchers in this field.

General Synthetic Workflow

The general strategy for utilizing **2-bromofuran** in agrochemical development involves a two-step process. First, a core scaffold, typically a 2-arylfuran, is synthesized from **2-bromofuran** via a Suzuki-Miyaura cross-coupling reaction. This intermediate can then be further modified to produce a range of derivatives for biological screening.



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General workflow for agrochemical development from **2-Bromofuran**.

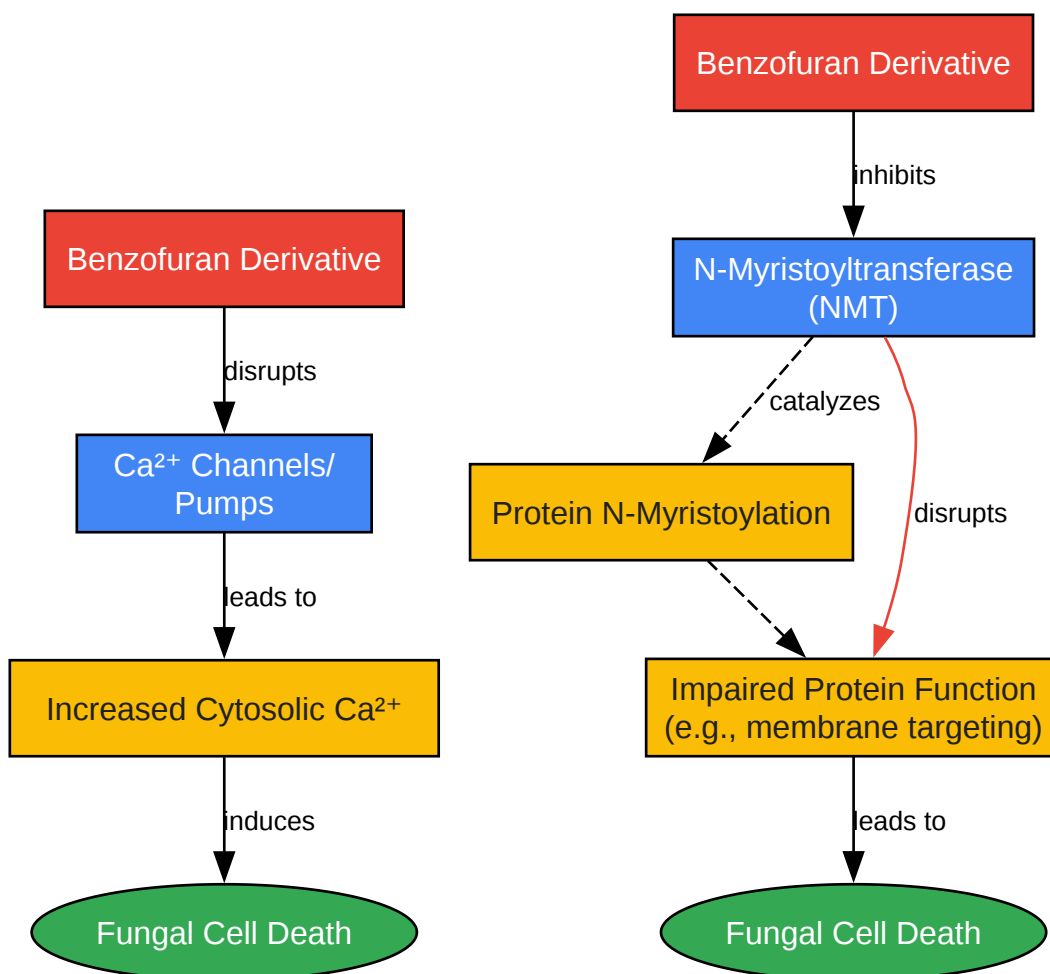
Antifungal Applications

Furan and benzofuran derivatives have demonstrated significant potential as antifungal agents. [1][2] Two prominent modes of action have been identified for these compounds: the disruption of intracellular calcium homeostasis and the inhibition of N-myristoyltransferase (NMT). [1][2][3]

Signaling Pathways

1. Disruption of Intracellular Calcium Homeostasis

Certain benzofuran derivatives, structurally similar to the antiarrhythmic drug amiodarone, can induce a fungicidal effect by disrupting the regulation of intracellular calcium (Ca^{2+}). [1] This leads to an uncontrolled increase in cytosolic Ca^{2+} , which is toxic to the fungal cell.



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References

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- 2. Synthesis and biological activities of benzofuran antifungal agents targeting fungal N-myristoyltransferase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Components of the calcium-calmodulin signaling pathway in fungal cells and their potential as antifungal targets - PubMed [pubmed.ncbi.nlm.nih.gov]
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